

COPO Data Validation Troubleshooting Center

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Compound of Interest

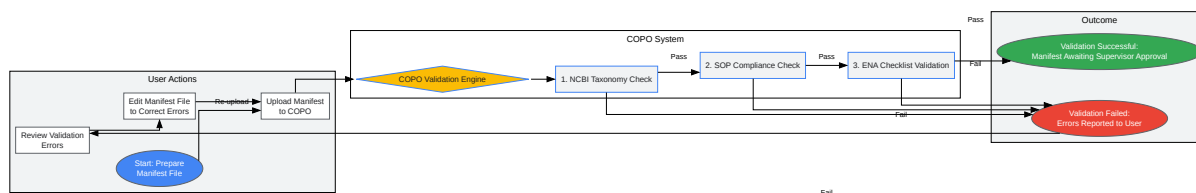
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Welcome to the technical support center for the Collaborative Open Omics (COPO) platform. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot common data validation issues encountered during the submission of sample manifests.

Data Validation Workflow

The following diagram illustrates the general workflow for manifest submission and validation in COPO. Understanding this process can help you anticipate potential issues and understand where errors might arise.



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Caption: COPO manifest validation workflow from submission to approval or rejection.

Troubleshooting Guide & FAQs

This section provides answers to common questions and solutions for specific data validation errors.

Q1: My manifest submission failed. How can I find out what the errors are?

A: When a manifest fails validation, COPO will display a list of errors.^[1] These messages are designed to help you identify the specific cells in your spreadsheet that need correction. Carefully read each error message, as it will often indicate the column and the nature of the problem.

Q2: I received an error related to "Taxonomic Integrity." What does this mean and how do I fix it?

A: This error typically means that the scientific name or TAXON_ID you provided does not match the information in the NCBI Taxonomy database.[2] COPO validates all taxonomic information against this database to ensure standardization.

- Common Causes & Solutions:
 - Misspelling: Double-check the spelling of the SCIENTIFIC_NAME.
 - Synonyms: You may have used a synonym for the accepted scientific name. COPO may automatically convert synonyms, but it's best to use the primary name listed in the NCBI Taxonomy database.
 - Invalid TAXON_ID: Ensure the TAXON_ID corresponds correctly to the SCIENTIFIC_NAME. If you provide both, they must match.
 - Unrecognized Species: If you are working with a new species not yet in the NCBI database, you may need to contact the NCBI Taxonomy team to have it added.

Q3: The validation report says a "Required Field is Missing." How do I know which fields are required?

A: Each type of sample manifest has a corresponding Standard Operating Procedure (SOP) that details all the required fields.[3] You can download the appropriate SOP from the COPO website.

- How to Fix:
 - Download the correct SOP for your manifest type.
 - Carefully review the list of mandatory fields in the SOP.
 - Open your manifest file and ensure that all required columns have been filled in for every sample.
 - Pay close attention to fields that may seem optional but are required for your specific project (e.g., SPECIMEN_ID).

Q4: My submission failed due to an "Invalid Date Format." What is the correct format?

A: Dates must be entered in a specific format to be correctly interpreted by the system. While the exact required format can vary by project, a common standard is DD-MMM-YYYY (e.g., 21-Sep-2023).[4]

- How to Fix:
 - Check the relevant SOP for the specified date format for fields like DATE_OF_COLLECTION.
 - In your spreadsheet software, select the date column.
 - Re-format the cells to match the required format. Ensure there are no timestamps or other characters included unless specified.

Q5: I'm getting an error about a "Duplicate SPECIMEN_ID." I have multiple samples from the same specimen.

A: The SPECIMEN_ID should be unique for each individual organism. However, you can submit multiple samples (e.g., different tissues) from the same specimen. The error arises when the combination of identifiers is not unique.

- How to Fix:
 - Ensure that if you have multiple entries with the same SPECIMEN_ID, other fields differentiate the samples, such as ORGANISM_PART or TUBE_OR_WELL_ID.
 - COPO has specific validation rules, for instance, an error is triggered if a SPECIMEN_ID is found more than once when the ORGANISM_PART is listed as WHOLE_ORGANISM.
 - Review your manifest to ensure that each row represents a unique sample and that the identifiers accurately reflect this.

Q6: What does an "Invalid Value for Controlled Vocabulary" error mean?

A: Some fields in the manifest require you to use terms from a predefined list, also known as a controlled vocabulary.^{[5][6][7]} This ensures consistency in the data. For example, the 'SEX' field might only accept values like 'male', 'female', or 'not applicable'.

- How to Fix:
 - Consult the SOP for the manifest you are using. It will specify the accepted terms for each field that uses a controlled vocabulary.
 - In your manifest, find the column mentioned in the error message.
 - Replace any non-standard terms with the correct terms from the SOP. For example, change "F" or "Female" to the specified term, such as "female".

Summary of Common Validation Errors

The table below summarizes the most common validation errors, their likely causes, and the recommended solutions.

Error Category	Common Cause(s)	How to Fix
Taxonomic Mismatch	SCIENTIFIC_NAME is misspelled, a synonym, or the TAXON_ID is incorrect.	Verify the SCIENTIFIC_NAME and TAXON_ID against the NCBI Taxonomy database.
Required Field Missing	A mandatory field in the manifest has not been filled out for one or more samples.	Consult the project-specific SOP to identify all required fields and ensure they are completed.
Invalid Date Format	The date is not in the format specified by the SOP (e.g., DD-MMM-YYYY).	Re-format the date column in your spreadsheet to match the required format. ^[4]
Duplicate SPECIMEN_ID	The same SPECIMEN_ID has been used for multiple rows without proper differentiation.	Ensure each row is a unique sample, differentiated by fields like ORGANISM_PART or TUBE_OR_WELL_ID.
Controlled Vocabulary Error	A value in a restricted field does not match any of the accepted terms.	Refer to the SOP for the list of accepted terms for the specific field and correct your entry.
File Format/Encoding Error	The manifest file is not a valid .xlsx or .csv file, or it uses incorrect text encoding (not UTF-8).	Save your manifest as a standard .xlsx or .csv file with UTF-8 encoding.

By carefully preparing your sample manifest according to the provided SOPs and using this guide to troubleshoot any issues, you can ensure a smooth and successful data submission process in COPO.

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